

# NMR Characterization and Advanced Methodology

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## Compound Focus: Agathisflavone

CAS No.: 28441-98-7

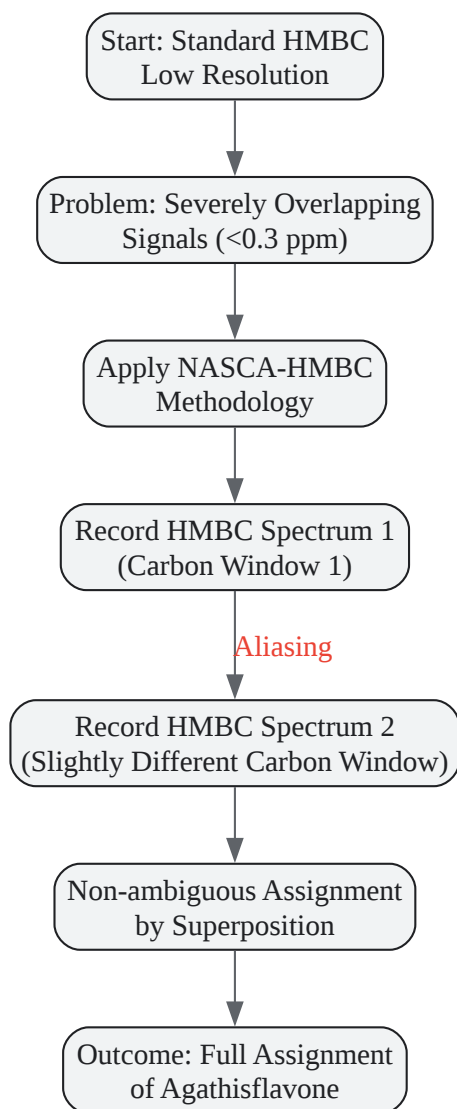
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A 2012 study specifically addresses the challenge of resolving severely overlapping signals in **agathisflavone's** NMR spectra, which had previously prevented its full assignment [1].

| Aspect                       | Description  |
|------------------------------|--|
| <b>Core Challenge</b>        | Standard 2D HMBC spectra had low resolution in the indirect carbon dimension, making assignment difficult for carbons with chemical shifts < 0.3 ppm apart [1].              |
| <b>Solution</b>              | Application of the <b>NASCA-HMBC</b> (Non-ambiguous Assignment by Superposition of Coupled Aliased HMBC) methodology [1].  |
| <b>Methodology Principle</b> | Combines a pair of HMBC spectra recorded with slightly different carbon windows to increase resolution by an order of magnitude and provide unambiguous chemical shifts [1]. |
| <b>Outcome</b>               | Achieved spectra with sufficiently high resolution for straightforward assignment, reporting the <b>full assignment of agathisflavone for the first time</b> [1].            |

The experimental workflow for this resolution technique can be visualized as follows:



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## Structural and General Spectroscopic Data

While the full NMR assignment is not listed in the results, other key structural identifiers and spectral data are available.

| Parameter        | Description  |
|------------------|--|
| IUPAC Name       | 5,5',7,7'-Tetrahydroxy-2,2'-bis(4-hydroxyphenyl)-4H,4'H-6,8'-bichromene-4,4'-dione [2] |
| Chemical Formula | C <sub>30</sub> H <sub>18</sub> O <sub>10</sub> [2] [3]                                |
| Average Mass     | 538.464 Da [2] [3]   |

| Parameter                | Description   |
|--------------------------|---|
| <b>Monoisotopic Mass</b> | 538.09000 Da [3]  |
| <b>Other Names</b>       | 6,8"-Biapigenin [2] [3]   |
| <b>SMILES</b>            | <chem>OC1=CC=C(C=C1)C1=CC(=O)C2=C(O)C(=C(O)C=C2O1)C1=C(O)C=C(O)C2=C1OC(=CC2=O)C1=CC=C(O)C=C1</chem> [3] |

Mass spectrometric fragmentation data from a 2025 preprint provides details useful for LC-MS/MS identification, with the following characteristic fragments observed in negative ion mode from a precursor ion at  $m/z$  537.0801  $[M-H]^-$  [4]:

- **$m/z$  519:**  $[M-H-18]^-$  (loss of  $H_2O$ )
- **$m/z$  417, 399, 375:** Characteristic fragments from Retro-Diels-Alder (RDA) type fragmentation [4]

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## References

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2. agathisflavone | C30H18O10 [chemspider.com]
3. Showing NP-Card for Agathisflavone (NP0050606) [np-mrd.org]
4. Isolation of a Biflavone ( Agathisflavone ) with Antifungal... | Preprints.org [preprints.org]

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